Application Notes & Protocols: Enantioselective Quantification of (R)-(-)-Citalopram

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Compound of Interest

Compound Name:	*(R)-(-)-citalopram*
CAS No.:	*128196-02-1*
Cat. No.:	*B155561*

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Abstract

Citalopram, a selective serotonin reuptake inhibitor (SSRI), is a chiral molecule administered clinically as both a racemic mixture and as the pure, pharmacologically active (S)-(+)-enantiomer, known as escitalopram.[1][2][3] The (R)-(-)-enantiomer is not only inactive but may also counteract the therapeutic effects of the S-form.[4] Consequently, the precise, enantioselective quantification of **(R)-(-)-citalopram** is critical for pharmaceutical quality control, pharmacokinetic and toxicological studies, and forensic investigations.[2][5][6] This document provides a comprehensive guide with detailed, validated protocols for the quantification of **(R)-(-)-citalopram** in both bulk pharmaceutical ingredients and complex biological matrices using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Foundational Principles of Chiral Separation

The successful quantification of a single enantiomer like **(R)-(-)-citalopram** hinges on creating a chiral environment where the two enantiomers can be distinguished. Since enantiomers possess identical physical and chemical properties in an achiral environment, specialized

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analytical techniques are required. The two predominant strategies in liquid chromatography are:

- Chiral Stationary Phases (CSPs): This is the most common and robust approach.[7][8] The HPLC column is packed with a stationary phase that is itself chiral. Enantiomers traveling through the column interact differently with the CSP, based on the spatial arrangement of their atoms. This differential interaction leads to different retention times, allowing for their separation and quantification. Polysaccharide-based (e.g., cellulose or amylose derivatives) and macrocyclic glycopeptide-based (e.g., vancomycin) columns are highly effective for this purpose.[7][9][10]

- Chiral Mobile Phase Additives (CMPAs): In this technique, a standard achiral column (like a C18) is used, but a chiral selector is added directly to the mobile phase.[4][11] The selector forms transient diastereomeric complexes with the enantiomers in the mobile phase. These complexes have different affinities for the stationary phase, enabling separation. Cyclodextrins are common CMPAs used for this purpose.[4][11]

For applications requiring high sensitivity, such as analyzing low concentrations in blood or plasma, coupling chiral liquid chromatography with tandem mass spectrometry (LC-MS/MS) is the definitive method.[5][12][13]

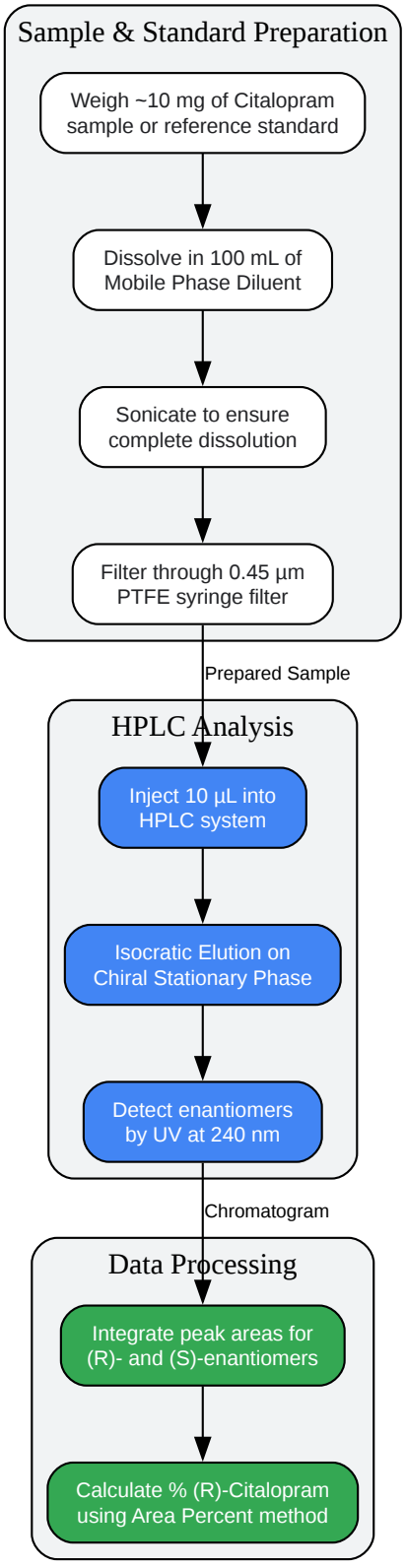
Method 1: Enantiomeric Purity by Chiral HPLC-UV

Application: This protocol is optimized for determining the enantiomeric purity of **(R)-(-)-citalopram** in bulk drug substances or for quantifying it as a chiral impurity in escitalopram formulations.

Causality of Method Design: The choice of a polysaccharide-based CSP provides broad enantioselectivity and robustness for quality control environments. The mobile phase is designed to be simple, effective, and provide good peak symmetry. UV detection is straightforward, cost-effective, and sufficient for the concentration levels found in pharmaceutical products.

Experimental Workflow: HPLC-UV Method

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Caption: Workflow for (R)-Citalopram Quantification by HPLC-UV.

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Detailed Protocol

- Instrumentation & Columns:
  - HPLC system with a UV/Vis or Diode Array Detector.
  - Chiral Column: Chiralpak® AS-H (250 x 4.6 mm, 5 µm) or equivalent amylose-based CSP.
- Chromatographic Conditions:
  - Mobile Phase: n-Hexane / Ethanol / 2-Propanol / Trifluoroacetic Acid (84:12:4:0.1 v/v/v/v). [14]
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 25°C.
  - Detection Wavelength: 240 nm.[10]
  - Injection Volume: 10 µL.
- Preparation of Solutions:
  - Mobile Phase Diluent: Use the mobile phase mixture.
  - Standard Solution: Prepare a 100 µg/mL solution of racemic citalopram in the diluent.
  - Sample Solution: Prepare a solution of the test article (e.g., escitalopram) at a concentration of 1 mg/mL in the diluent to accurately quantify the (R)-enantiomer as an impurity.
- System Suitability:
  - Inject the racemic citalopram standard solution.
  - The resolution between the (S)- and (R)-citalopram peaks must be greater than 2.0.[14]
  - The tailing factor for each peak should be less than 1.5.

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- The relative standard deviation (RSD) for peak areas from six replicate injections should be ≤ 2.0%.

- Quantification:

  - Calculate the percentage of **(R)-(-)-citalopram** in the sample using the area percent formula: % (R)-Citalopram = [Area of (R)-peak / (Area of (R)-peak + Area of (S)-peak)] x 100

Typical Method Validation Parameters (HPLC-UV)

Parameter	Typical Specification	Reference
Linearity (r^2)	≥ 0.998	[15]
LOD	0.070 µg/mL	[11]
LOQ	0.235 µg/mL	[11]
Precision (%RSD)	≤ 3.0%	[11]
Accuracy (Recovery)	98.0 - 102.0%	[15]
Resolution (Rs)	> 2.0	[14]

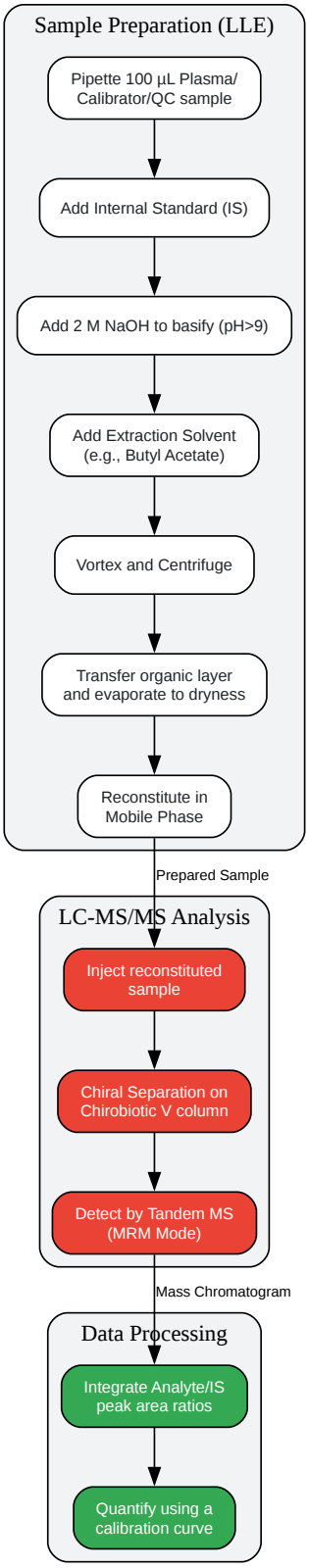
Method 2: Bioanalysis by Chiral LC-MS/MS

Application: This protocol is designed for the sensitive and selective quantification of **(R)-(-)-citalopram** in biological matrices such as human plasma or whole blood. It is the gold standard for pharmacokinetic, bioequivalence, and forensic toxicology studies.

Causality of Method Design: A macrocyclic glycopeptide-based CSP (Chirobiotic V) is chosen for its proven ability to resolve citalopram enantiomers in complex matrices.[9][12] Sample preparation via Liquid-Liquid Extraction (LLE) is selected to provide a cleaner extract compared to protein precipitation, thereby minimizing matrix effects and improving method robustness.[5] Tandem mass spectrometry operating in Multiple Reaction Monitoring (MRM) mode offers unparalleled sensitivity and selectivity, allowing quantification down to the ng/mL level by monitoring a specific parent-to-product ion fragmentation.[12][13]

Experimental Workflow: LC-MS/MS Method

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Caption: Workflow for (R)-Citalopram Quantification by LC-MS/MS.

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Detailed Protocol

- Instrumentation & Columns:
  - UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
  - Chiral Column: Chirobiotic® V (250 x 4.6 mm, 5 µm).[12]
- LC Conditions:
  - Mobile Phase: Isocratic elution with Methanol / Acetic Acid / Ammonia (1000:1:1 v/v/v).[12]
  - Flow Rate: 0.8 mL/min.
  - Column Temperature: 25°C.
  - Injection Volume: 5 µL.
- MS/MS Conditions:
  - Ionization Mode: ESI Positive.
  - Monitoring Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - (R)-/ (S)-Citalopram: Precursor m/z 325 → Product m/z 109.[16]
    - Internal Standard (e.g., Venlafaxine): Precursor m/z 278 → Product m/z 260.
  - Note: Other parameters like collision energy and cone voltage must be optimized for the specific instrument used.
- Sample Preparation (Liquid-Liquid Extraction):
  - To 100 µL of plasma sample, calibrator, or QC, add the internal standard.
  - Add 50 µL of 2 M NaOH to basify the sample.[12]

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- Add 1 mL of butyl acetate, vortex for 2 minutes.[12]
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of mobile phase, vortex, and inject.

Typical Bioanalytical Method Validation Parameters (LC-MS/MS)

Parameter	Typical Specification	Reference
Linearity Range	0.1 - 500 ng/mL	[5]
LLOQ	0.1 ng/mL	[5]
Precision (%CV)	≤ 15% (≤ 20% at LLOQ)	[12][13]
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)	[12][13]
Recovery	> 70%, consistent and reproducible	[5][12]
Matrix Effect	Monitored and within acceptable limits	[13]

Principles of a Self-Validating Protocol

Every protocol described herein must be validated to ensure its performance is suitable for its intended purpose.[8] Validation provides objective evidence that the method is reliable, reproducible, and accurate. Key validation parameters, guided by regulatory bodies like the ICH, must be assessed.[15]

- Specificity: The method's ability to differentiate and quantify the analyte in the presence of other components, including its counter-enantiomer, metabolites, and matrix components. In chiral chromatography, this is primarily demonstrated by achieving baseline resolution (Rs > 1.5).[7]

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- Linearity: A demonstration that the analytical response is directly proportional to the concentration of **(R)-(-)-citalopram** over a defined range.

- Accuracy & Precision: Accuracy measures the closeness of the test results to the true value, often assessed through recovery studies.[15] Precision measures the degree of agreement among individual tests when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. It is evaluated at both intra-day (repeatability) and inter-day (intermediate precision) levels.[14]

- Limit of Quantification (LOQ): The lowest concentration of **(R)-(-)-citalopram** that can be measured with acceptable precision and accuracy.[11][17] This is a critical parameter for impurity analysis and bioanalytical studies.

- Robustness: The ability of the method to remain unaffected by small, deliberate variations in method parameters (e.g., mobile phase composition, flow rate, temperature), providing an indication of its reliability during normal usage.[15]

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